

Health and safety guidelines for handling tert-butyl butanoate

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Compound of Interest

Compound Name: *tert-butyl butanoate*

Cat. No.: *B3395247*

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An In-depth Technical Guide to the Health and Safety of **Tert-butyl Butanoate**

This guide provides comprehensive health and safety information for **tert-butyl butanoate**, intended for researchers, scientists, and professionals in drug development. It covers hazard identification, safe handling protocols, emergency procedures, and toxicological data, supported by detailed experimental methodologies and visual workflows to ensure a thorough understanding of the risks and necessary precautions.

Chemical and Physical Properties

Tert-butyl butanoate is a colorless to pale yellow liquid with a fruity odor.^[1] It is an ester formed from tert-butyl alcohol and butyric acid.^[1] Due to its hydrophobic nature, it has limited solubility in water but is soluble in organic solvents.^[1]

Table 1: Physical and Chemical Properties of **Tert-butyl Butanoate** and Related Compounds

Property	Tert-butyl Butanoate	Tert-butyl Acetate	Tert-butanol
Molecular Formula	C8H16O2[1][2]	C6H12O2[3]	C4H10O[4][5]
Molecular Weight	144.21 g/mol [2]	116.2 g/mol [3]	74.12 g/mol [4][5]
CAS Number	2308-38-5[1][2]	540-88-5[3]	75-65-0[4]
Boiling Point	Not available[6]	97.85°C (208.13°F)[7]	83°C @ 760 mmHg[4][5]
Melting/Freezing Point	Not available[6]	-58.15°C (-72.67°F)[7]	25 - 25.5°C[4][5]
Flash Point	Not available	4.4°C (39.92°F)[7]	11°C (51.80°F)[5]
Specific Gravity	Not available	0.8665 at 68°F[8]	0.780[4]
Vapor Density	Not available	Not available	2.6 (air=1)[5]
Vapor Pressure	Not available	Not available	42 mm Hg @ 25°C[5]
Water Solubility	Limited[1]	Insoluble[8]	Soluble[4][5]
Appearance	Colorless to pale yellow liquid[1]	Clear, colorless liquid[7]	After melting, clear colorless liquid[5]
Odor	Fruity[1]	Camphor-like[7]	Camphor[5]

Hazard Identification and Classification

Tert-butyl butanoate is considered a flammable liquid and may cause skin and eye irritation upon contact.[1] Inhalation of vapors may also cause respiratory irritation.[1] While specific toxicological data for **tert-butyl butanoate** is limited, information from structurally similar compounds like tert-butyl acetate and tert-butanol provides insight into its potential hazards.

Table 2: Hazard Classification

Hazard	Classification	Precautionary Statements
Flammability	Flammable Liquid (Category 2 based on tert-butyl acetate)[7]	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge.[3][9]
Acute Toxicity (Inhalation)	May cause respiratory irritation. May cause drowsiness or dizziness (based on tert-butyl acetate). [7]	Avoid breathing mist or vapors. Use only outdoors or in a well-ventilated area.[9]
Skin Corrosion/Irritation	May cause skin irritation.[1] Repeated exposure may cause skin dryness or cracking.[3]	Wear protective gloves. Wash skin thoroughly after handling. [9]
Eye Damage/Irritation	May cause eye irritation.[1]	Wear eye protection/face protection.[9]
Acute Toxicity (Oral)	May be harmful if swallowed (based on tert-butyl acetate). [3]	Do not eat, drink or smoke when using this product.[9]

Exposure Controls and Personal Protection

To minimize exposure, work in a well-ventilated area, preferably in a chemical fume hood.[4] Facilities should be equipped with an eyewash station and a safety shower.[5][10]

Table 3: Personal Protective Equipment (PPE)

Protection Type	Recommendation	Standard
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[4][10]	OSHA 29 CFR 1910.133 or European Standard EN166.[4][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][10] Solvent-resistant gloves are recommended.[11]	Chemical protection gloves tested according to EN 374.[3]
Respiratory Protection	Follow OSHA respirator regulations. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[5][10] For high exposures, a supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode is recommended.[11]	OSHA 29 CFR 1910.134 or European Standard EN 149.[5][10]

Table 4: Occupational Exposure Limits for Structurally Similar Compounds

Substance	Agency	TWA	STEL
tert-Butyl Acetate	ACGIH	50 ppm	150 ppm
	NIOSH	200 ppm (10 h)	-
	OSHA	200 ppm	-
tert-Butanol	ACGIH	100 ppm	-
	NIOSH	100 ppm (10 h)	150 ppm
	OSHA	100 ppm	-

Source:[3][12]

Handling and Storage

Handle **tert-butyl butanoate** with adequate ventilation and avoid breathing vapor or mist.[10] Wash thoroughly after handling.[10] Keep the container tightly closed and store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as strong oxidizing agents, acids, and bases.[3][10][13] Ground and bond containers when transferring material and use spark-proof tools.[5][7]

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [10]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. [10]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. [10]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid. [10]

Fire Fighting and Accidental Release Measures

Fire Fighting: **Tert-butyl butanoate** is a flammable liquid.[\[1\]](#) In case of fire, use dry chemical, CO₂, water spray, or alcohol-resistant foam. A solid water stream should not be used as it may spread the fire. Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.[\[5\]](#)[\[10\]](#)

Accidental Release: For spills, evacuate personnel from the area and remove all sources of ignition.[\[11\]](#) Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable container for disposal.[\[10\]](#) Ensure adequate ventilation.[\[10\]](#) Prevent runoff from entering storm sewers and ditches.[\[10\]](#)

Toxicological Information

Specific toxicological data for **tert-butyl butanoate** is not readily available. The information below is based on studies of structurally similar compounds, primarily tert-butyl alcohol (TBA), which is a metabolite of tert-butyl acetate.[\[14\]](#)

Acute Toxicity:

- Oral: The acute oral LD50 in rats for tert-butanol is reported to be between 2743 and 3500 mg/kg.[4] For tert-butyl acetate, the oral LD50 in male rats is 4,100 mg/kg.[15]
- Dermal: The dermal LD50 for tert-butanol in rabbits is >2 g/kg.[4]
- Inhalation: The LC50 for tert-butanol in rats is >10,000 ppm for a 4-hour exposure.[4]

Subchronic Toxicity:

- In a 90-day drinking water study, tert-butanol caused kidney and urinary bladder toxicity in rats.[16]
- A 13-week inhalation study of tert-butyl acetate in rats showed increased motor activity in males at 1600 ml/m3.[17]

Carcinogenicity:

- Long-term drinking water studies of tert-butanol showed some evidence of carcinogenic activity in rats and mice, with proliferative lesions in the kidneys of male rats.[18]

Genotoxicity:

- Tert-butanol was not mutagenic in several bacterial and mammalian test systems.[18]

Experimental Protocols

Detailed experimental protocols for toxicological assessment are based on OECD and NTP guidelines.

Acute Oral Toxicity (based on OECD Guideline 420):

- Test Animals: Healthy young adult rats of a single sex (typically females) are used.
- Housing and Feeding: Animals are housed in standard laboratory conditions with access to food and water, except for a brief fasting period before dosing.

- **Dose Administration:** The test substance is administered in a single dose by gavage. A stepwise procedure is used with fixed doses of 5, 50, 300, and 2000 mg/kg. The initial dose is selected based on a preliminary sighting study to be a level expected to produce some toxicity without mortality.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the study. Source:[19]

Acute Dermal Toxicity (based on OECD Guideline 402):

- **Test Animals:** Healthy young adult rats are used.
- **Preparation:** Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk.
- **Dose Application:** The test substance is applied to a small area of the skin (approximately 10% of the body surface area) and held in contact with a porous gauze dressing for 24 hours.
- **Observation:** Animals are observed for signs of toxicity and mortality daily for at least 14 days. Body weights are recorded weekly.
- **Necropsy:** A gross necropsy is performed on all animals at the conclusion of the study. Source:[1]

Acute Inhalation Toxicity (based on OECD Guideline 403):

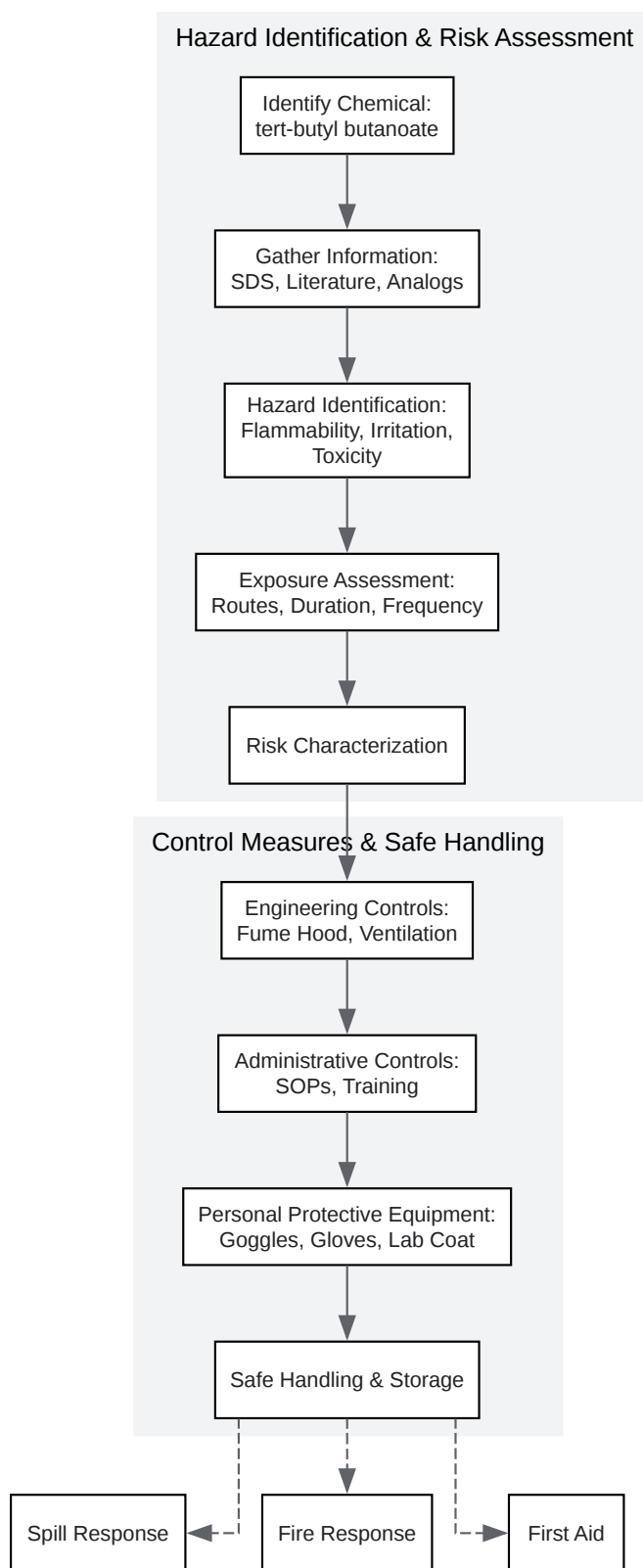
- **Test Animals:** Healthy young adult rodents (commonly rats) are used.
- **Exposure:** Animals are exposed to the test substance in a dynamic airflow inhalation exposure system for a predetermined period, typically 4 hours.
- **Concentrations:** A limit concentration or a series of at least three concentrations are used.
- **Observation:** Animals are monitored for mortality, clinical signs of toxicity, respiratory distress, and body weight changes for at least 14 days post-exposure.

- Necropsy: A comprehensive necropsy is performed on all animals. Source:[9][10]

Bacterial Reverse Mutation Assay (Ames Test, based on OECD Guideline 471):

- Test Strains: Several strains of *Salmonella typhimurium* and *Escherichia coli* that are deficient in synthesizing an essential amino acid (e.g., histidine or tryptophan) are used.
- Metabolic Activation: The assay is performed both with and without a mammalian metabolic activation system (S9 mix) to detect mutagens that require metabolic activation.
- Procedure: The bacterial cells are exposed to the test substance at various concentrations. The mixture is then plated on a minimal agar medium lacking the essential amino acid.
- Incubation: Plates are incubated for 2-3 days at 37°C.
- Evaluation: The number of revertant colonies (colonies that have mutated back to being able to synthesize the essential amino acid) is counted and compared to the number of spontaneous revertant colonies on control plates. A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies. Source:[4][8][11][12]

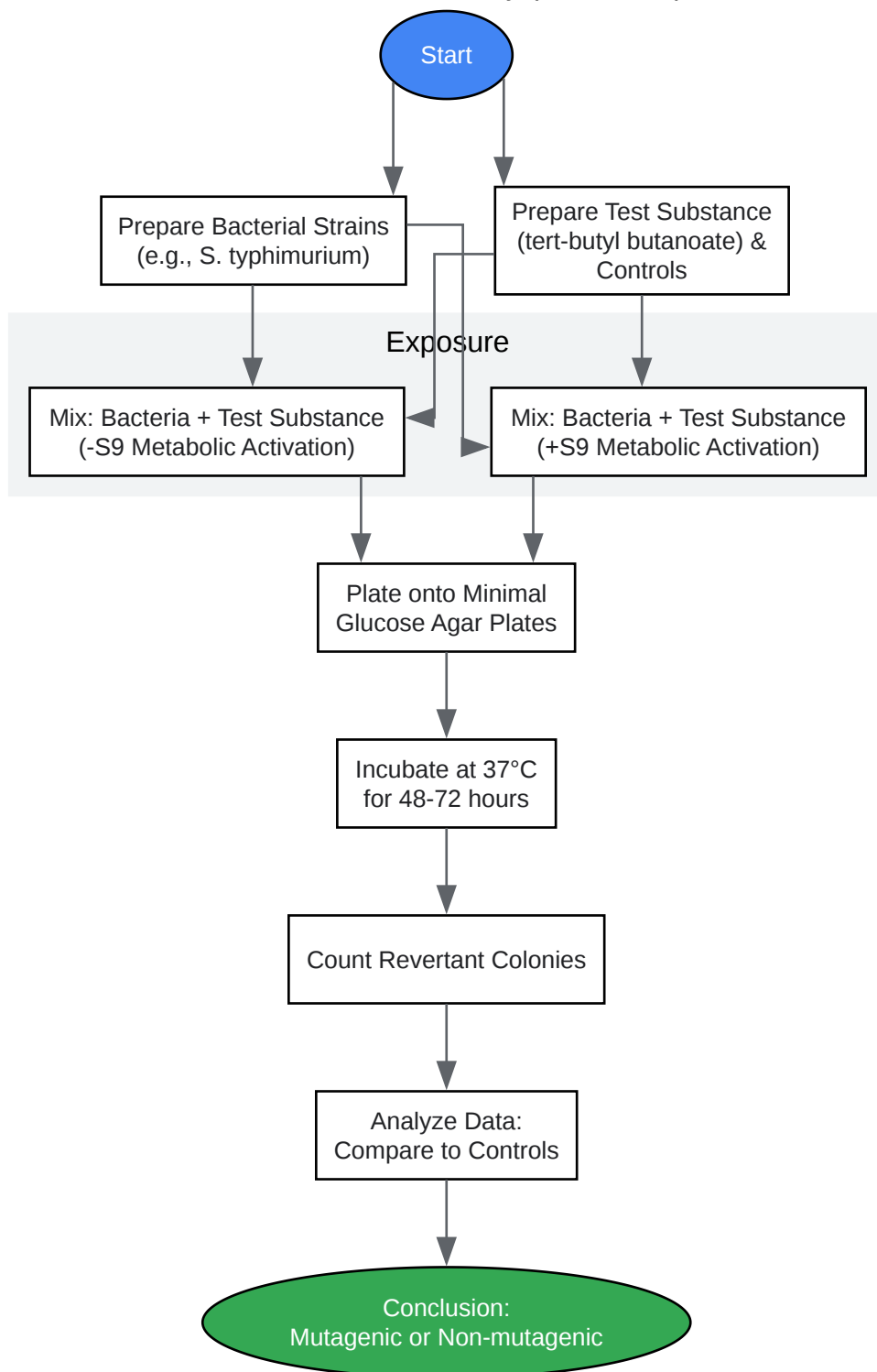
Visualizations



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Caption: Workflow for health and safety assessment and management of **tert-butyl butanoate**.

Bacterial Reverse Mutation Assay (Ames Test) Workflow

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Caption: Experimental workflow for the Ames Test to assess mutagenicity.

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